

Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Red 54

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Compound of Interest

Compound Name: Disperse Red 54

Cat. No.: B1584396

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dyeing of polyester fibers with C.I. **Disperse Red 54**. The information is intended to guide researchers and scientists in achieving consistent and high-quality dyeing results for various applications.

Overview of Disperse Red 54

Disperse Red 54, also known as C.I. 11131, is a single azo disperse dye suitable for coloring polyester fibers.^[1] It is known for producing a yellow-red shade and is applicable through high-temperature dyeing methods.^[1]

Table 1: Chemical and Physical Properties of **Disperse Red 54**

Property	Value
C.I. Name	Disperse Red 54
C.I. Number	11131
CAS Number	12217-86-6, 6657-37-0, 6021-61-0
Molecular Formula	C ₁₉ H ₁₈ ClN ₅ O ₄
Molecular Weight	415.83 g/mol
Chemical Class	Single Azo
Appearance	Purple Powder

Source: World dye variety^[1]

Dyeing Methodologies and Experimental Protocols

Polyester fibers can be effectively dyed with **Disperse Red 54** using two primary industrial methods: High-Temperature Exhaust Dyeing and Thermosol Dyeing.

High-Temperature Exhaust Dyeing

This method is a batch process performed in a high-temperature, high-pressure dyeing machine. It is suitable for dyeing polyester in fiber, yarn, or fabric form.

Table 2: Typical Recipe for High-Temperature Exhaust Dyeing of Polyester with **Disperse Red 54**

Component	Concentration	Purpose
Disperse Red 54	0.5 - 2.0% (on weight of fiber)	Colorant
Dispersing Agent	1.0 - 2.0 g/L	Prevents dye agglomeration
Acetic Acid	to pH 4.5 - 5.5	pH control for optimal dyeing
Leveling Agent	0.5 - 1.0 g/L	Promotes even dye uptake
Liquor Ratio	1:10 - 1:20	Ratio of liquid to fiber weight

Source: Textile Learner[2], AUTUMN COLOR CO.,LTD[3]

Experimental Protocol:

- Scouring: Before dyeing, thoroughly scour the polyester fibers to remove any oils, waxes, or other impurities. An alkaline scouring with a detergent and soda ash is recommended.[3]
- Dye Bath Preparation:
 - Prepare a dye bath with the required amount of water.
 - Add the dispersing agent and leveling agent to the bath and mix well.
 - Adjust the pH of the bath to 4.5-5.5 using acetic acid.[2][3]
 - Separately, prepare a dispersion of **Disperse Red 54** by pasting the dye with a small amount of dispersing agent and then adding cold water.
 - Add the dye dispersion to the dye bath.
- Dyeing Cycle:
 - Introduce the scoured polyester material into the dye bath at approximately 60°C.[2]
 - Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[2]
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth. [2][3]
 - Cool the dye bath down to 70-80°C before draining.[3]
- Rinsing: Rinse the dyed material thoroughly with hot water, followed by a cold water rinse.

Thermosol Dyeing

This is a continuous method suitable for dyeing polyester fabrics. It involves padding the fabric with the dye dispersion, followed by drying and high-temperature fixation.

Table 3: Typical Recipe for Thermosol Dyeing of Polyester with **Disperse Red 54**

Component	Concentration	Purpose
Disperse Red 54	10 - 30 g/L	Colorant
Thickener (e.g., Sodium Alginate)	As required	Padding consistency
Migration Inhibitor	10 - 20 g/L	Prevents dye migration during drying
Wetting Agent	1 - 2 g/L	Ensures even fabric wetting
pH	4.5 - 5.5 (adjusted with Acetic Acid)	Optimal pH for fixation

Source: Textile Learner[2], Resil[4]

Experimental Protocol:

- Padding:
 - Prepare the padding liquor by dispersing the dye, thickener, migration inhibitor, and wetting agent in water. Adjust the pH to 4.5-5.5.
 - Pad the polyester fabric through the liquor with a wet pick-up of 60-70%.
- Drying:
 - Dry the padded fabric, typically in an infrared pre-dryer followed by a hot flue dryer at 100-120°C.[2][4]
- Thermofixation:
 - Pass the dried fabric through a thermofixation unit at a temperature of 190-210°C for 60-90 seconds.[5][6]
- Rinsing: Rinse the fabric to remove any unfixed dye and auxiliaries.

Post-Treatment: Reduction Clearing

After dyeing, a reduction clearing process is essential to remove any unfixed disperse dye from the fiber surface, which significantly improves the wash and rubbing fastness.[7]

Table 4: Typical Recipe for Reduction Clearing

Component	Concentration
Sodium Hydrosulfite	1.0 - 2.0 g/L
Caustic Soda (Sodium Hydroxide)	1.0 - 2.0 g/L
Temperature	70 - 80°C
Time	15 - 20 minutes

Source: AUTUMN COLOR CO.,LTD[3], IJARBS[7]

Experimental Protocol:

- Prepare a fresh bath with the specified concentrations of sodium hydrosulfite and caustic soda.
- Treat the dyed and rinsed polyester material in this bath at 70-80°C for 15-20 minutes.[3]
- Drain the bath and rinse the material thoroughly with hot water.
- Neutralize the material with a dilute solution of acetic acid (e.g., 0.5-1.0 g/L).
- Perform a final cold water rinse and then dry the material.

Fastness Properties of Disperse Red 54 on Polyester

The fastness properties of a dyeing are critical for its end-use performance.

Table 5: Fastness Ratings of **Disperse Red 54** on Polyester

Fastness Test	AATCC Standard	ISO Standard
Light Fastness	6	6
Washing Fastness (Staining)	5	4-5
Washing Fastness (Fading)	5	4-5
Perspiration Fastness (Staining)	5	4-5
Perspiration Fastness (Fading)	4-5	4-5
Ironing Fastness	-	4-5
Sublimation Fastness	-	4-5

Source: World dye variety[1], Sinoever[8] (Note: Ratings are on a scale of 1 to 5, with 5 being the highest fastness, except for lightfastness which is on a scale of 1 to 8.)

Experimental Workflows and Diagrams

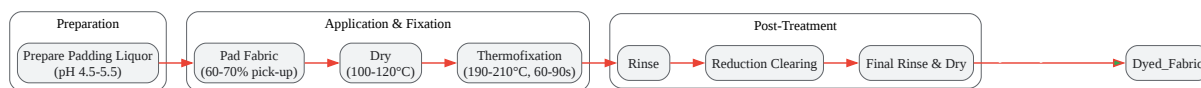
High-Temperature Exhaust Dyeing Workflow



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Caption: Workflow for High-Temperature Exhaust Dyeing.

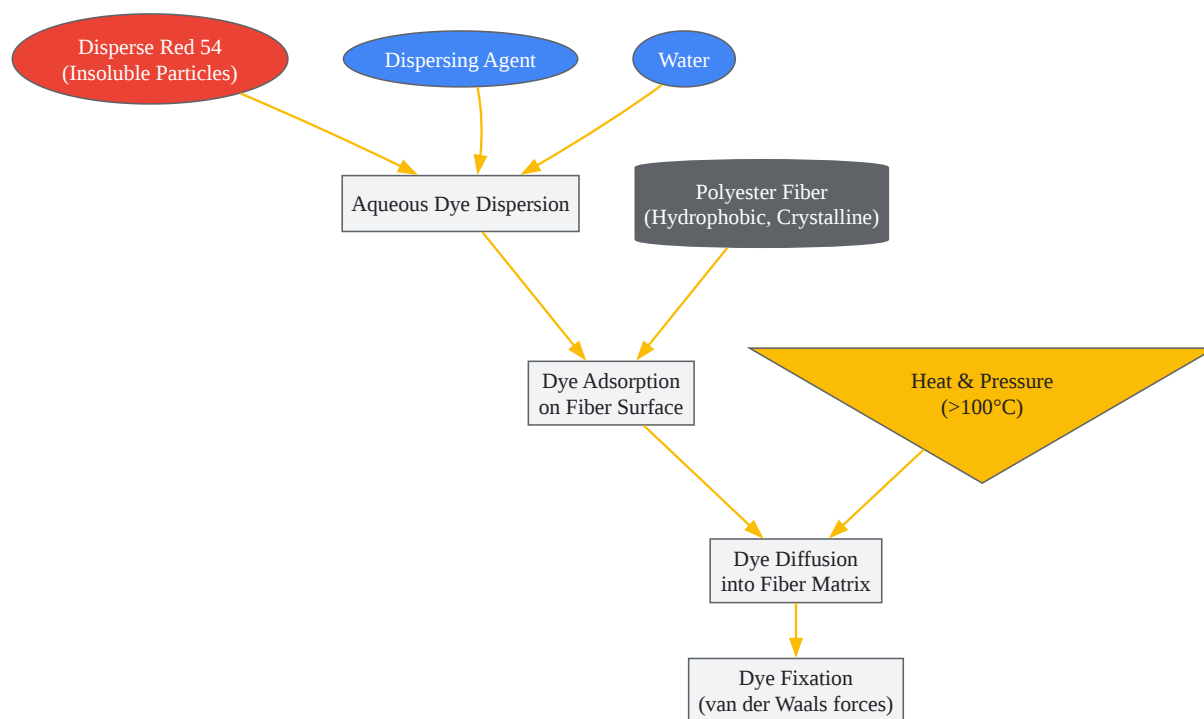
Thermosol Dyeing Workflow



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Caption: Workflow for Continuous Thermosol Dyeing.

Logical Relationship of Dyeing Process



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Caption: Mechanism of Disperse Dyeing on Polyester.

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